

An In-depth Technical Guide to 1-Chloro-3-hexyne

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Compound of Interest

Compound Name: 1-Chloro-3-hexyne

Cat. No.: B15268196

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Authoritative Note on Chemical Identification: The initial user request specified the CAS number 36215-07-3 for **1-Chloro-3-hexyne**. However, extensive database verification confirms that CAS number 36215-07-3 is assigned to 1-Chloro-3-methoxypropane. The correct and verified CAS number for **1-Chloro-3-hexyne** is 64881-34-1. This guide will focus exclusively on the properties, synthesis, and applications of **1-Chloro-3-hexyne** under its correct CAS identifier.

Introduction

1-Chloro-3-hexyne is a halogenated internal alkyne that serves as a valuable building block in organic synthesis. Its unique trifunctional nature, possessing an alkyl chain, a chloro moiety, and a carbon-carbon triple bond, allows for a diverse range of chemical transformations. This versatility makes it a compound of interest for researchers and scientists, particularly in the fields of medicinal chemistry and materials science, for the construction of more complex molecular architectures. The presence of the chlorine atom, in particular, can be leveraged for various coupling reactions and can influence the electronic properties and biological activity of target molecules.^{[1][2][3]}

Chemical and Physical Properties

A summary of the key chemical and physical properties of **1-Chloro-3-hexyne** is presented in the table below. These properties have been compiled from various chemical databases and are essential for its handling, storage, and use in experimental settings.

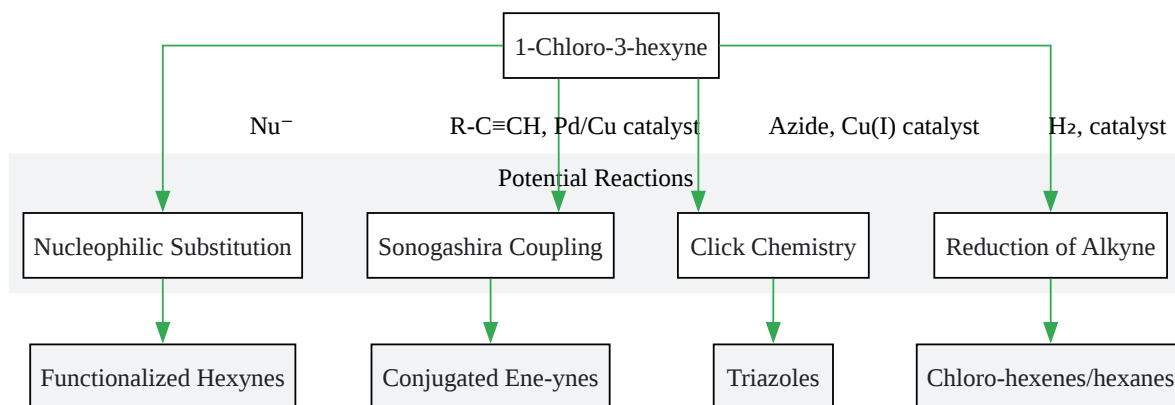
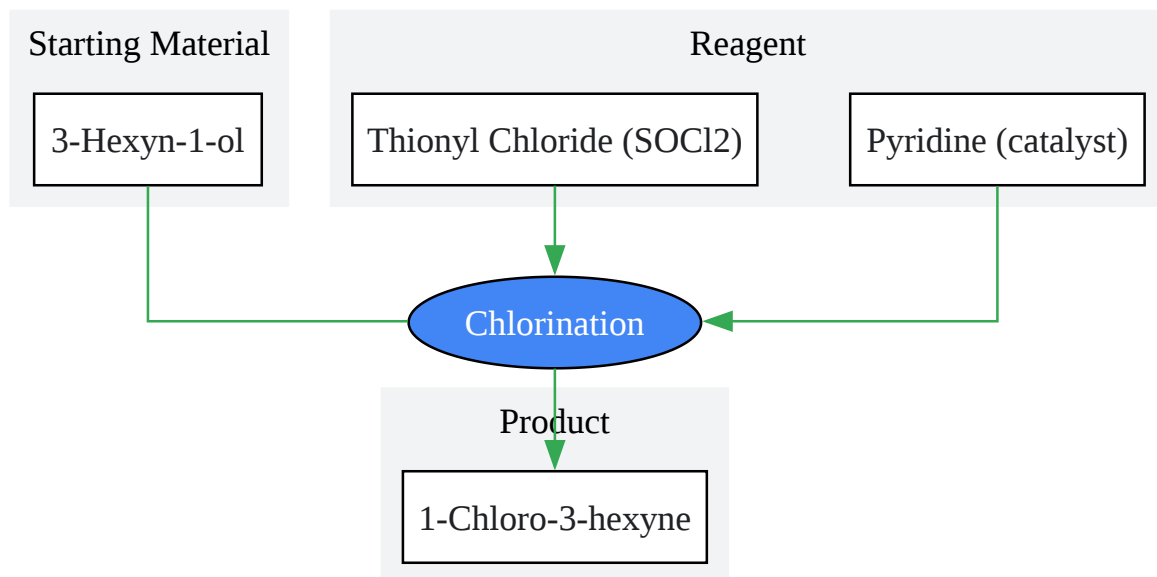
Property	Value	Source
CAS Number	64881-34-1	[4]
Molecular Formula	C ₆ H ₉ Cl	[4]
Molecular Weight	116.59 g/mol	[4]
IUPAC Name	1-chlorohex-3-yne	[4]
Canonical SMILES	CCC#CCCCl	[4]
InChIKey	QQYFCQOUPAMSHT-UHFFFAOYSA-N	[4]
Computed XLogP3	2.3	[4]
Hydrogen Bond Donor Count	0	[4]
Hydrogen Bond Acceptor Count	0	[4]
Rotatable Bond Count	2	[4]
Exact Mass	116.039278 g/mol	[4]
Monoisotopic Mass	116.039278 g/mol	[4]
Topological Polar Surface Area	0 Å ²	[4]
Heavy Atom Count	7	[4]
Complexity	82.8	[4]

Synthesis and Experimental Protocols

While specific, detailed experimental protocols for the synthesis of **1-Chloro-3-hexyne** are not readily available in the public domain, a plausible synthetic route can be devised based on established organic chemistry principles. A common method for the preparation of chloroalkanes from alcohols is through reaction with a chlorinating agent such as thionyl chloride or phosphorus pentachloride.

Proposed Synthetic Pathway: From 3-Hexyn-1-ol

A logical precursor for the synthesis of **1-Chloro-3-hexyne** is 3-Hexyn-1-ol. The hydroxyl group can be substituted with a chlorine atom.



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References

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